

Physical and chemical properties of 6-Bromopyrido[2,3-B]pyrazine

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Compound of Interest

Compound Name: 6-Bromopyrido[2,3-B]pyrazine

Cat. No.: B599132

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An In-depth Technical Guide to 6-Bromopyrido[2,3-b]pyrazine

This technical guide provides a comprehensive overview of the physical and chemical properties of **6-Bromopyrido[2,3-b]pyrazine**, catering to researchers, scientists, and professionals in drug development. This document outlines its chemical structure, properties, synthesis, and potential applications, with a focus on experimental data and methodologies.

Core Chemical Identity and Properties

6-Bromopyrido[2,3-b]pyrazine is a heterocyclic compound featuring a pyridine ring fused to a pyrazine ring, with a bromine substituent. This structure serves as a valuable scaffold in medicinal chemistry and materials science.

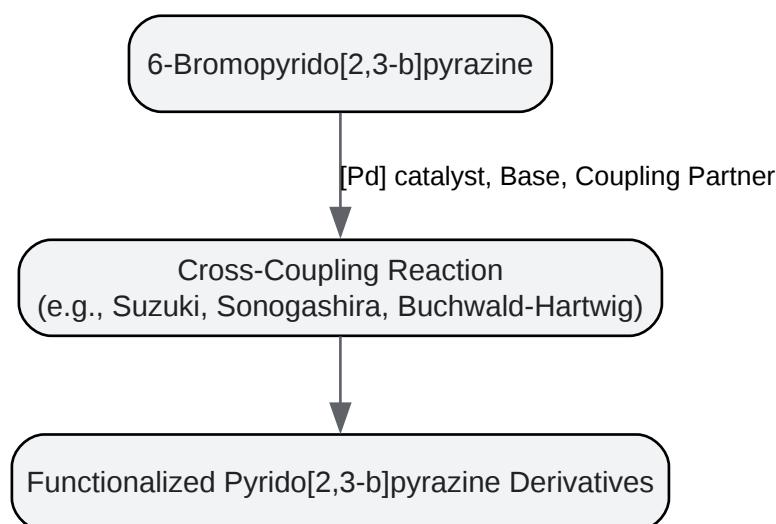
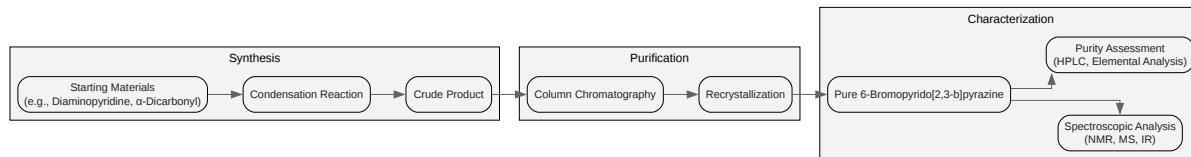
Table 1: Physical and Chemical Properties of **6-Bromopyrido[2,3-b]pyrazine** and Related Isomers

Property	6-Bromopyrido[2,3-b]pyrazine	7-Bromopyrido[2,3-b]pyrazine	8-Bromopyrido[3,4-b]pyrazine
CAS Number	1204298-53-2[1]	52333-42-3[2][3]	929074-45-3
Molecular Formula	C ₇ H ₄ BrN ₃ [4]	C ₇ H ₄ BrN ₃ [2][3]	C ₇ H ₄ BrN ₃
Molecular Weight	~210.03 g/mol	210.03 g/mol [2][3]	210.03 g/mol
Appearance	Solid	Solid[2][3]	Yellow to pale yellow solid
Melting Point	Data not available	161-166 °C[2][3]	110-113 °C
Boiling Point	Data not available	293.9±35.0 °C (Predicted)[5]	Data not available
Solubility	Soluble in organic solvents (specific data not available)	Data not available	Data not available
Predicted XlogP	1.5[4]	Data not available	Data not available

Synthesis and Characterization

While a specific, detailed experimental protocol for the synthesis of **6-Bromopyrido[2,3-b]pyrazine** is not readily available in the reviewed literature, a general methodology for the synthesis of pyrido[2,3-b]pyrazine derivatives involves the condensation of a substituted diaminopyridine with an α -dicarbonyl compound. For instance, 7-bromo-1,4-dihydropyrido[2,3-b]pyrazine-2,3-dione can be synthesized from 5-bromo-2,3-diaminopyridine and oxalic acid.[6]

A general workflow for the synthesis and characterization of such heterocyclic compounds is outlined below.



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